

DBCO-PEG4-TFP ester molecular weight and formula

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Compound of Interest

Compound Name: DBCO-PEG4-TFP ester

Cat. No.: B15290342

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In-Depth Technical Guide to DBCO-PEG4-TFP Ester

This technical guide provides a comprehensive overview of the chemical properties, molecular specifications, and a typical application of **DBCO-PEG4-TFP ester** for researchers, scientists, and professionals in drug development.

Core Molecular Information

DBCO-PEG4-TFP ester is a heterobifunctional crosslinker containing a dibenzocyclooctyne (DBCO) group and a 2,3,5,6-tetrafluorophenyl (TFP) ester. The DBCO moiety allows for copper-free click chemistry reactions with azide-containing molecules, a bioorthogonal reaction that is highly specific and efficient in biological systems. The TFP ester is an amine-reactive functional group that forms stable amide bonds with primary amines. The polyethylene glycol (PEG) spacer is a short, hydrophilic chain of four ethylene glycol units that enhances solubility and provides flexibility.

A variation of this molecule, Sulfo **DBCO-PEG4-TFP ester**, includes a sulfonate group to further increase water solubility.

Quantitative Data Summary

For clarity and ease of comparison, the key molecular and physical properties of **DBCO-PEG4-TFP ester** and its sulfonated analogue are presented in the table below.

Property	DBCO-PEG4-TFP ester	Sulfo DBCO-PEG4-TFP ester
Molecular Weight	714.71 g/mol [1]	851.8 g/mol [2][3]
Chemical Formula	C ₃₇ H ₃₈ F ₄ N ₂ O ₈ [1][4]	C ₃₉ H ₄₁ F ₄ N ₃ O ₁₂ S[2][3]
Purity	≥95%[1]	>95% (HPLC)[5]
CAS Number	2247993-79-7[1][4]	Not available
Storage Conditions	-20°C, keep in dry and avoid sunlight[1][4]	-20°C, desiccate[5]
Solubility	Methylene Chloride, DMSO, DMAC, Methanol, or Acetonitrile[6]	Water, DMSO, DMF[5]
Appearance	Solid or viscous liquid	Grey amorphous solid[5]

Experimental Protocol: Labeling of Proteins with DBCO-PEG4-TFP Ester

The following is a generalized protocol for the covalent labeling of a protein with **DBCO-PEG4-TFP ester**. The specific concentrations and reaction times may need to be optimized for different proteins.

Materials:

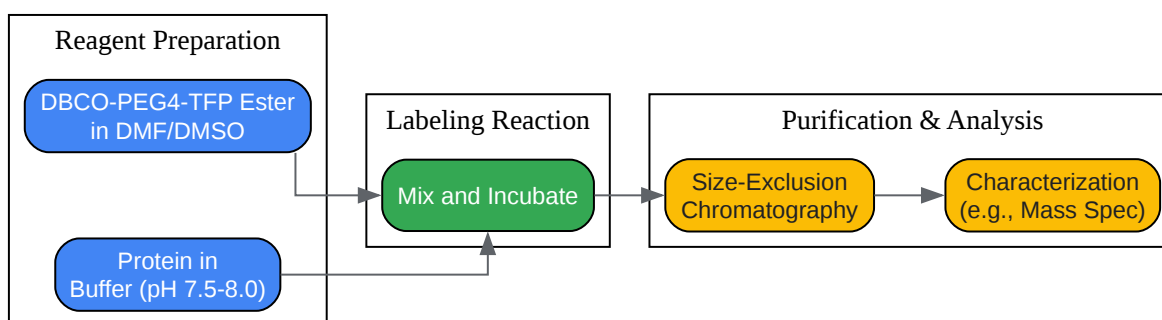
- Protein of interest in a suitable buffer (e.g., phosphate-buffered saline, PBS) at a pH of 7.5 - 8.0.
- DBCO-PEG4-TFP ester**.
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Size-exclusion chromatography column for purification.

Procedure:

- Dissolve **DBCO-PEG4-TFP ester**: Prepare a stock solution of **DBCO-PEG4-TFP ester** in anhydrous DMF or DMSO.
- Protein Preparation: Ensure the protein solution is at the optimal pH for the reaction of the TFP ester with primary amines (pH 7.5 - 8.0).
- Reaction: Add a molar excess of the **DBCO-PEG4-TFP ester** stock solution to the protein solution. The exact molar ratio will depend on the number of available primary amines on the protein and the desired degree of labeling.
- Incubation: Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight.
- Purification: Remove the excess, unreacted **DBCO-PEG4-TFP ester** and byproducts by size-exclusion chromatography.
- Characterization: The successful labeling of the protein can be confirmed by methods such as mass spectrometry or by a subsequent copper-free click chemistry reaction with an azide-containing fluorescent probe followed by SDS-PAGE analysis.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the protein labeling protocol described above.



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Caption: Workflow for labeling proteins with **DBCO-PEG4-TFP ester**.

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Phone: (601) 213-4426

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